

# Inter-laboratory Comparison of Tecloftalam Residue Analysis: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tecloftalam*

Cat. No.: *B131677*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the methodologies and comparative performance data relevant to the inter-laboratory analysis of **Tecloftalam** residues. In the absence of a publicly available, large-scale inter-laboratory comparison specifically for **Tecloftalam**, this document synthesizes common analytical practices and presents a framework for such a comparison. The data herein is representative of typical performance characteristics observed in proficiency testing for pesticide residue analysis.

## Introduction

**Tecloftalam** is a bactericide used in agriculture, and ensuring accurate and reproducible measurement of its residues in various matrices is crucial for regulatory compliance and food safety. Inter-laboratory comparisons (ILCs) are essential for evaluating and harmonizing the performance of different laboratories in analyzing for a specific analyte. This guide outlines a standard protocol for **Tecloftalam** residue analysis and presents a comparative data framework.

## Experimental Protocols

A common and effective method for the determination of **Tecloftalam** residues is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity, which is necessary for detecting residues at low concentrations in complex matrices like soil, water, and plant tissues.

## 1. Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis.

- Extraction:
  - A homogenized 10-15 g sample (e.g., fruit, vegetable, soil) is weighed into a 50 mL centrifuge tube.
  - 10 mL of water and 10 mL of acetonitrile are added.
  - The mixture is shaken vigorously for 1 minute.
  - A salt mixture (e.g., 4 g  $\text{MgSO}_4$ , 1 g  $\text{NaCl}$ , 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) is added.
  - The tube is immediately shaken for 1 minute and then centrifuged at 3000-4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - An aliquot of the upper acetonitrile layer is transferred to a d-SPE tube containing a sorbent material (e.g., PSA, C18, GCB) to remove interfering matrix components.
  - The tube is shaken for 30 seconds and then centrifuged for 1 minute.
  - The cleaned extract is then filtered and is ready for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer.
- Chromatographic Column: A C18 reversed-phase column is typically used for separation.
- Mobile Phase: A gradient of water and methanol or acetonitrile, often with additives like formic acid or ammonium formate to improve ionization.

- Ionization Mode: Electrospray ionization (ESI) in negative ion mode is often suitable for acidic pesticides like **Tecloftalam**.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) is used for quantification, with specific precursor-to-product ion transitions selected for **Tecloftalam** to ensure specificity and sensitivity.

## Data Presentation: Hypothetical Inter-laboratory Comparison Results

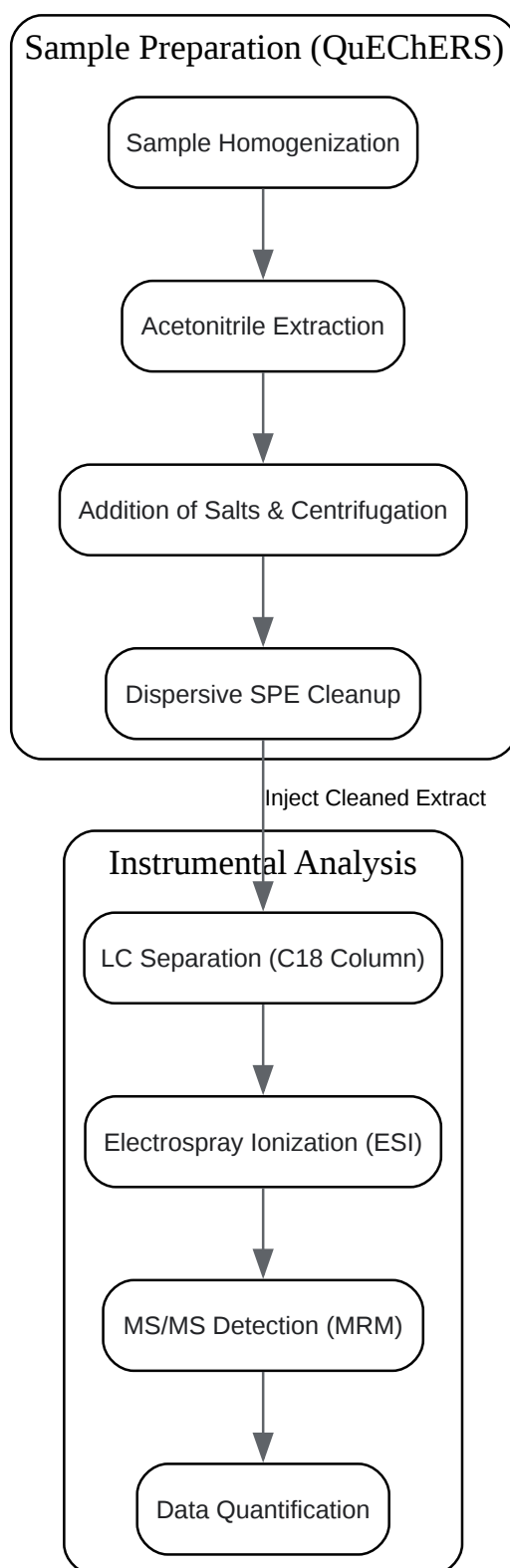
The following table summarizes hypothetical results from a proficiency test involving multiple laboratories analyzing a spiked sample of a representative matrix (e.g., apples) with a known concentration of **Tecloftalam**.

Laboratory ID	Reported Concentration (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD %)	Z-Score
Lab 01	0.045	90	5.2	-1.0
Lab 02	0.051	102	4.5	0.2
Lab 03	0.055	110	6.1	1.0
Lab 04	0.048	96	3.9	-0.4
Lab 05	0.053	106	5.5	0.6
Assigned Value	0.050			

Note: The Z-score is a common metric in proficiency testing to assess the performance of a laboratory. A Z-score between -2 and 2 is generally considered satisfactory.

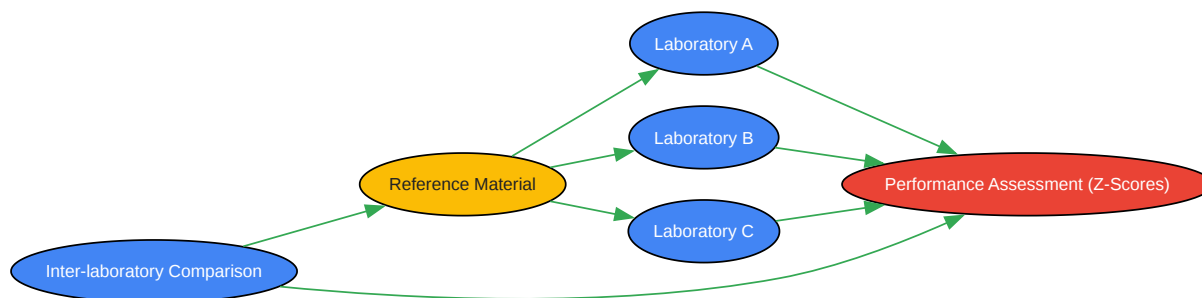
## Mandatory Visualization

The following diagrams illustrate the key workflows in the analysis of **Tecloftalam** residues.



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Caption: Experimental workflow for **Tecloftalam** residue analysis.



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Caption: Logical relationship in an inter-laboratory comparison.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)